

[Leu3]-Oxytocin chemical structure and properties

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[Leu3]-Oxytocin: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

[Leu3]-Oxytocin is a synthetic analogue of the neurohypophysial hormone oxytocin, a nonapeptide with the sequence Cys-Tyr-Ile-Gln-Asn-Cys-Pro-Leu-Gly-NH₂. In [Leu3]-Oxytocin, the isoleucine residue at position 3 is substituted with a leucine residue. This modification influences its biological activity and receptor interaction profile. This technical guide provides a detailed overview of the chemical structure, properties, synthesis, and biological activities of [Leu3]-Oxytocin, intended for researchers and professionals in the field of drug development and pharmacology.

Chemical Structure and Properties

[Leu3]-Oxytocin is a cyclic nonapeptide with a disulfide bridge between the two cysteine residues at positions 1 and 6.

Table 1: Chemical Identifiers and Properties of [Leu3]-Oxytocin



Property	Value	Source(s)
IUPAC Name	(2S)-1- [(4R,7S,10S,13S,16S,19R)-19- amino-7-(2-amino-2- oxoethyl)-10-(3-amino-3- oxopropyl)-16-[(4- hydroxyphenyl)methyl]-13-(2- methylpropyl)-6,9,12,15,18- pentaoxo-1,2-dithia- 5,8,11,14,17- pentazacycloicosane-4- carbonyl]-N-[(2S)-1-[(2-amino- 2-oxoethyl)amino]-4-methyl-1- oxopentan-2-yl]pyrrolidine-2- carboxamide	[1]
CAS Number	4294-11-5	[2]
Molecular Formula	C43H66N12O12S2	[2]
Molecular Weight	1007.19 g/mol	[2]
SMILES String	CC(C)CC(C(=O)NC(C(=O)NC(C(=O)NC(CSSCC(C(=O)NC(C (=O)N1)CC2=CC=C(C=C2)O) N)C(=O)N3CCC3C(=O)NC(C C(C)C)C(=O)NCC(=O)N)CC(= O)N)CCC(=O)N)NC(=O)C1CC CCN1C(=O)C(CC(C)C)NC(=O)CN	[1]
Appearance	Off-white to white lyophilized powder	
Solubility	Soluble in water	-
рКа	Data not available	_
logP	Data not available	



Pharmacological Properties

The substitution of isoleucine with leucine at position 3 alters the pharmacological profile of oxytocin. The available data on the biological activity of **[Leu3]-Oxytocin** is summarized below.

Table 2: Pharmacological Activities of [Leu3]-Oxytocin

Assay	Activity (USP Units/mg)	Source(s)
Rat Uterus Contraction (in vitro)	4.4	
Fowl Vasodepressor	10	
Rat Vasopressor	0.03	

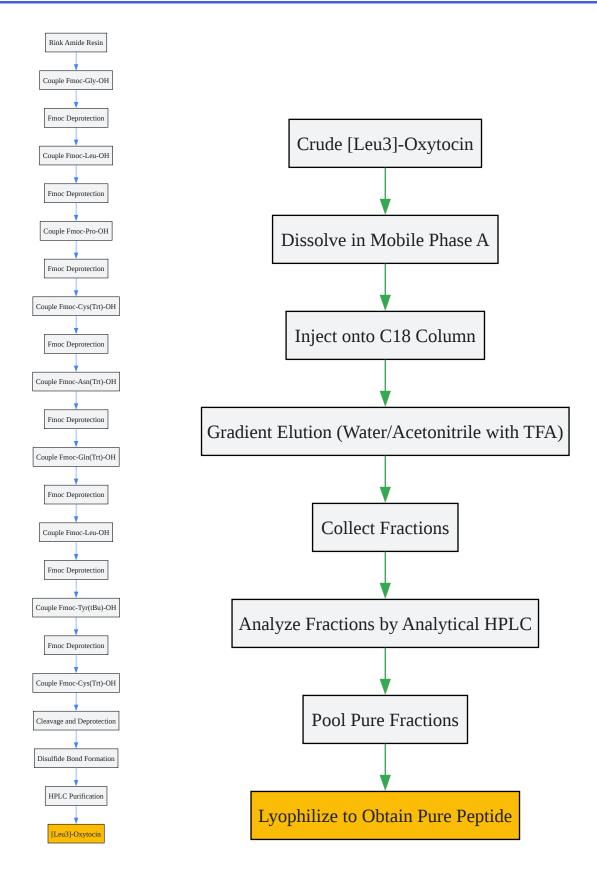
Note: Specific receptor binding affinities (Ki/Kd) and potency (EC50/IC50) values for **[Leu3]- Oxytocin** at oxytocin and vasopressin receptors are not readily available in the public domain.

Experimental Protocols Synthesis of [Leu3]-Oxytocin (Fmoc Solid-Phase Peptide Synthesis)

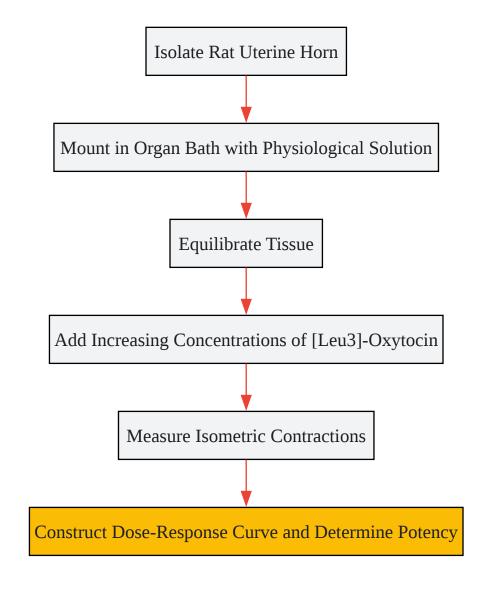
The synthesis of **[Leu3]-Oxytocin** can be achieved using Fmoc-based solid-phase peptide synthesis (SPPS). This method involves the sequential addition of amino acids to a growing peptide chain anchored to a solid resin support.

Workflow for Fmoc-SPPS of [Leu3]-Oxytocin

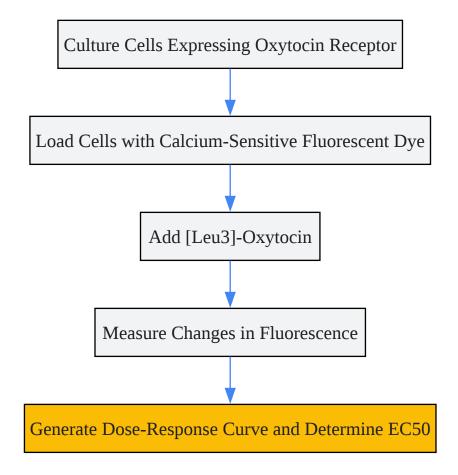




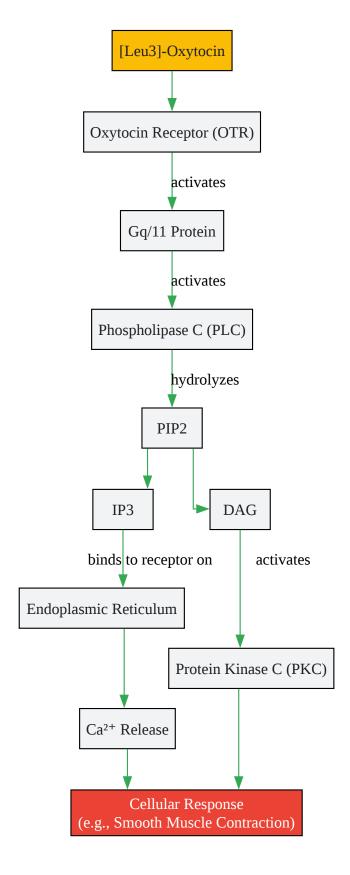












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